

Unraveling the Nuclear Characteristics of Promethium-145: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Promethium-145

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This technical guide provides a comprehensive overview of the nuclear properties and decay scheme of **Promethium-145** (^{145}Pm). The information is intended for researchers, scientists, and professionals in drug development who require detailed and accurate data on this radionuclide. All quantitative data is presented in structured tables for clarity and comparative analysis, and the decay pathway is visualized through a detailed scheme.

Promethium-145 is the most stable isotope of the element promethium, with a half-life of 17.7 years.^{[1][2][3][4]} All isotopes of promethium are radioactive.^[1] This lanthanide series element does not occur naturally in significant quantities and is typically synthesized.^[4]

Core Nuclear Properties

The fundamental nuclear characteristics of **Promethium-145** are summarized in the table below. These properties are essential for understanding its behavior and potential applications.

Property	Value
Half-life ($t_{1/2}$)	17.7 ± 0.4 years
Atomic Number (Z)	61
Mass Number (A)	145
Neutron Number (N)	84
Isotopic Mass	144.912749023 u
Spin and Parity ($J\pi$)	5/2+
Decay Modes	Electron Capture (>99%), Alpha Decay (2.8 x 10 ⁻⁷ %)
Daughter Nuclides	¹⁴⁵ Nd (Neodymium-145), ¹⁴¹ Pr (Praseodymium-141)

Decay Scheme and Emissions

Promethium-145 primarily decays via electron capture to Neodymium-145 (¹⁴⁵Nd), with a decay energy (Q-value) of 163.37 keV.[5] This process involves the capture of an inner atomic electron by a proton in the nucleus, transforming it into a neutron and emitting a neutrino. The resulting daughter nucleus, ¹⁴⁵Nd, is typically in an excited state and de-excites by emitting gamma radiation.

A very rare alpha decay branch to Praseodymium-141 (¹⁴¹Pr) has also been observed, with a decay energy of 2.32221 MeV.[1][5] The probability of this alpha decay is extremely low, at approximately 2.8 x 10⁻⁷ %.[1]

Electron Capture Decay Data

The dominant decay pathway is electron capture, leading to various excited states of ¹⁴⁵Nd. The subsequent de-excitation results in the emission of gamma rays with specific energies and intensities.

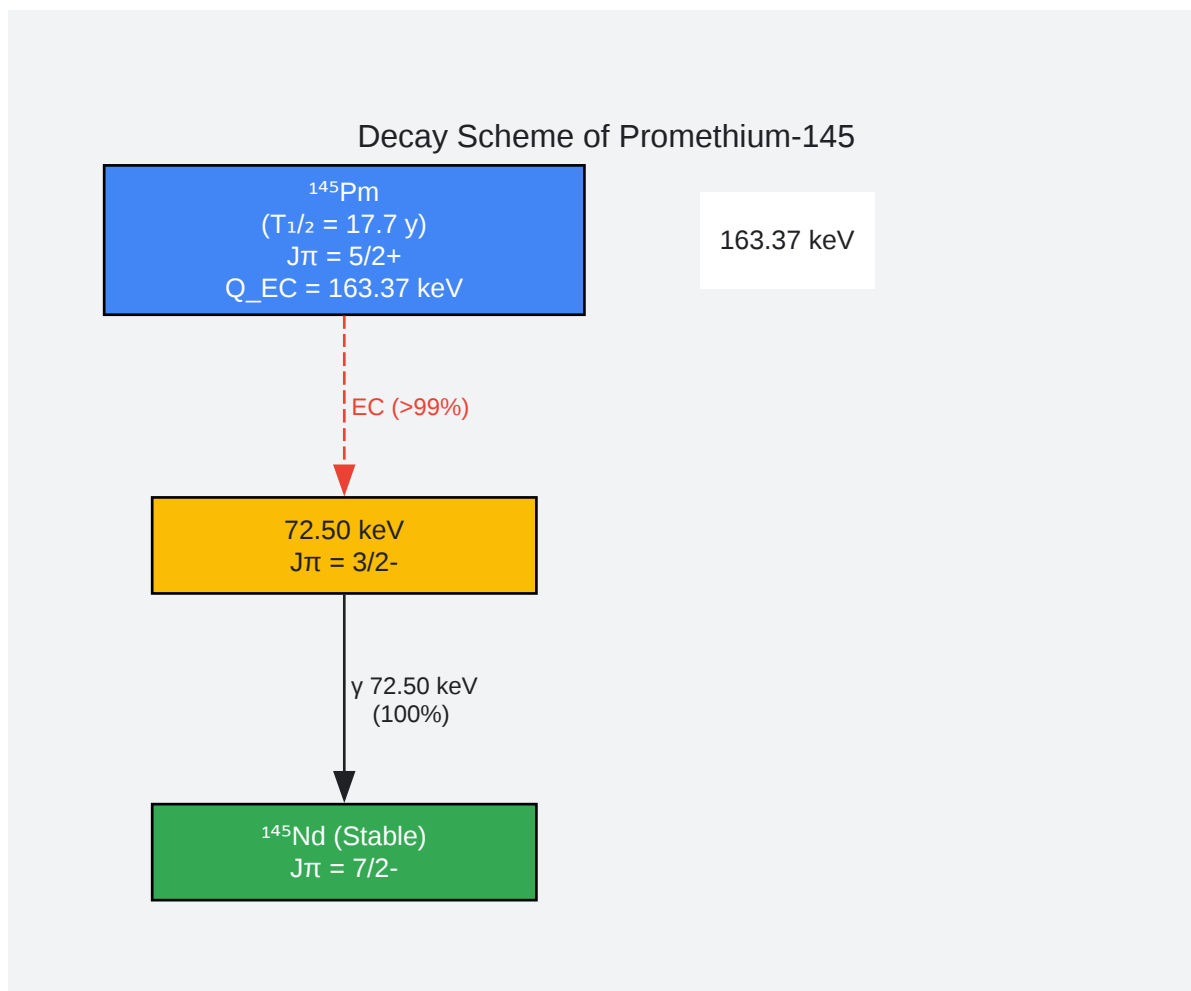
Decay Mode	Probability	Q-value (keV)	Daughter Nuclide
Electron Capture (EC)	> 99%	163.37	¹⁴⁵ Nd
Alpha (α)	2.8 x 10 ⁻⁷ %	2322.21	¹⁴¹ Pr

Gamma Transitions in ¹⁴⁵Nd

Following electron capture, the excited ¹⁴⁵Nd nucleus transitions to its ground state through the emission of gamma photons. The energies and relative intensities of the most prominent gamma rays are detailed below.

Energy (keV)	Relative Intensity (%)
67.24	1.8
72.50	100.0

The decay scheme of **Promethium-145** to Neodymium-145 is illustrated in the following diagram:



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Caption: Electron capture decay of ^{145}Pm to ^{145}Nd .

Experimental Protocols

The determination of the nuclear properties of **Promethium-145** involves sophisticated experimental techniques. While specific protocols for every measurement on this particular isotope are not always detailed in a single publication, the methodologies are standard within the field of nuclear physics.

1. Half-life Measurement: The half-life of long-lived isotopes like ^{145}Pm is often determined by measuring the specific activity of a sample with a known number of atoms. This involves:

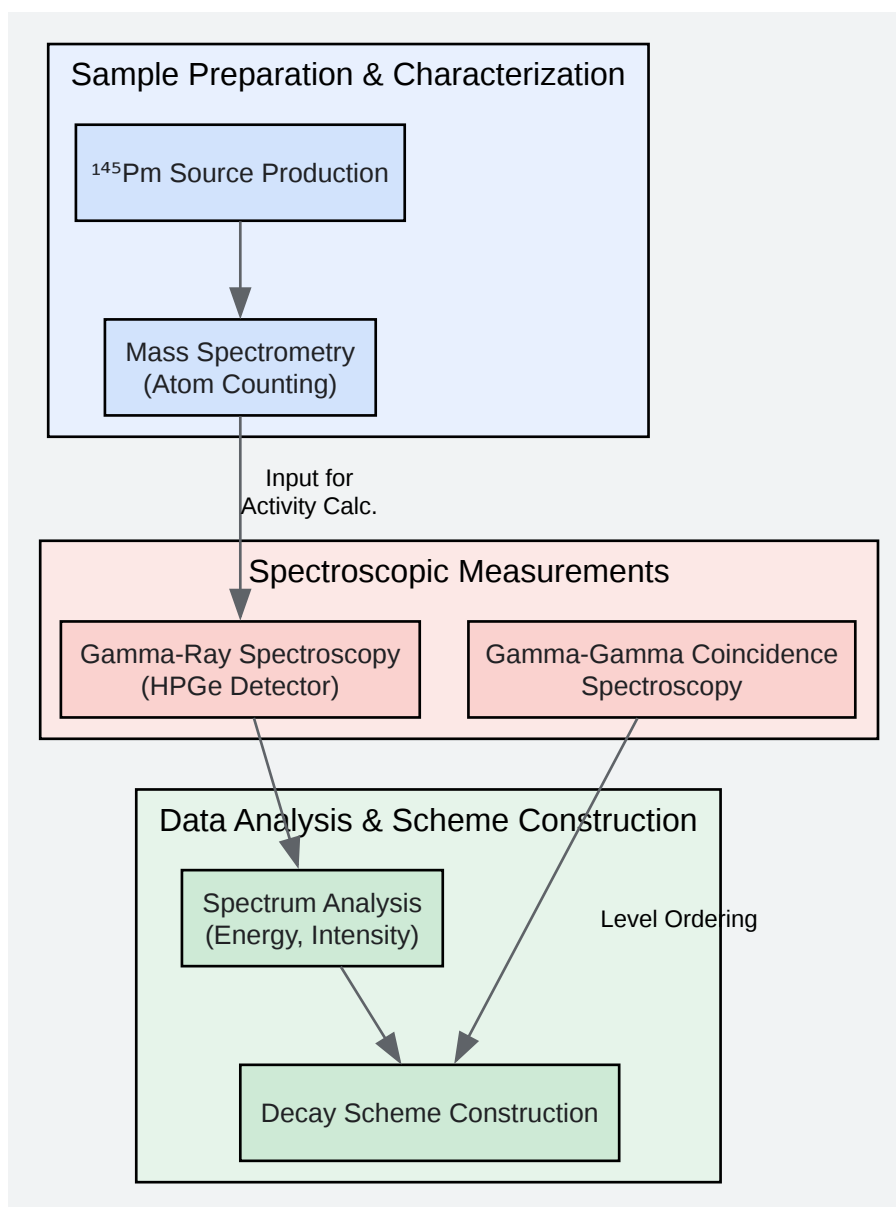
- Mass Spectrometry: To accurately determine the number of ^{145}Pm atoms in a sample.

- Activity Measurement: Using a detector with a well-defined efficiency, such as a high-purity germanium (HPGe) detector, to measure the rate of decay (activity). The half-life is then calculated from the decay law. For isotopes with shorter half-lives, direct measurement of the decay of activity over time is employed.[6]

2. Gamma-Ray Spectroscopy: To characterize the gamma emissions from the daughter nucleus, ^{145}Nd , high-resolution gamma-ray spectroscopy is the primary tool.

- Experimental Setup: A sample of ^{145}Pm is placed in a low-background shield to minimize interference from environmental radiation. An HPGe detector, known for its excellent energy resolution, is used to detect the emitted gamma rays.[7]
 - Data Acquisition and Analysis: The signals from the detector are processed by a multi-channel analyzer to generate a gamma-ray spectrum. This spectrum is then analyzed to identify the energies and intensities of the gamma-ray peaks. Energy and efficiency calibrations of the detector are performed using standard radioactive sources with well-known gamma emissions.
3. Coincidence Measurements: To establish the relationships between different gamma rays in a decay cascade (i.e., to build the decay scheme), gamma-gamma coincidence measurements are performed.
- Methodology: This technique uses two or more detectors to simultaneously observe gamma rays emitted from the same decay event. By recording events that occur within a very short time window, it is possible to determine which gamma rays are emitted in sequence. This information is crucial for placing the energy levels of the daughter nucleus correctly.

The workflow for a typical nuclear decay study is outlined below:



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- To cite this document: BenchChem. [Unraveling the Nuclear Characteristics of Promethium-145: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200467#promethium-145-nuclear-properties-and-decay-scheme]

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